

25-hydroxycholesterol and inflammatory response pathways

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An In-depth Technical Guide to 25-Hydroxycholesterol and Its Role in Inflammatory Response Pathways

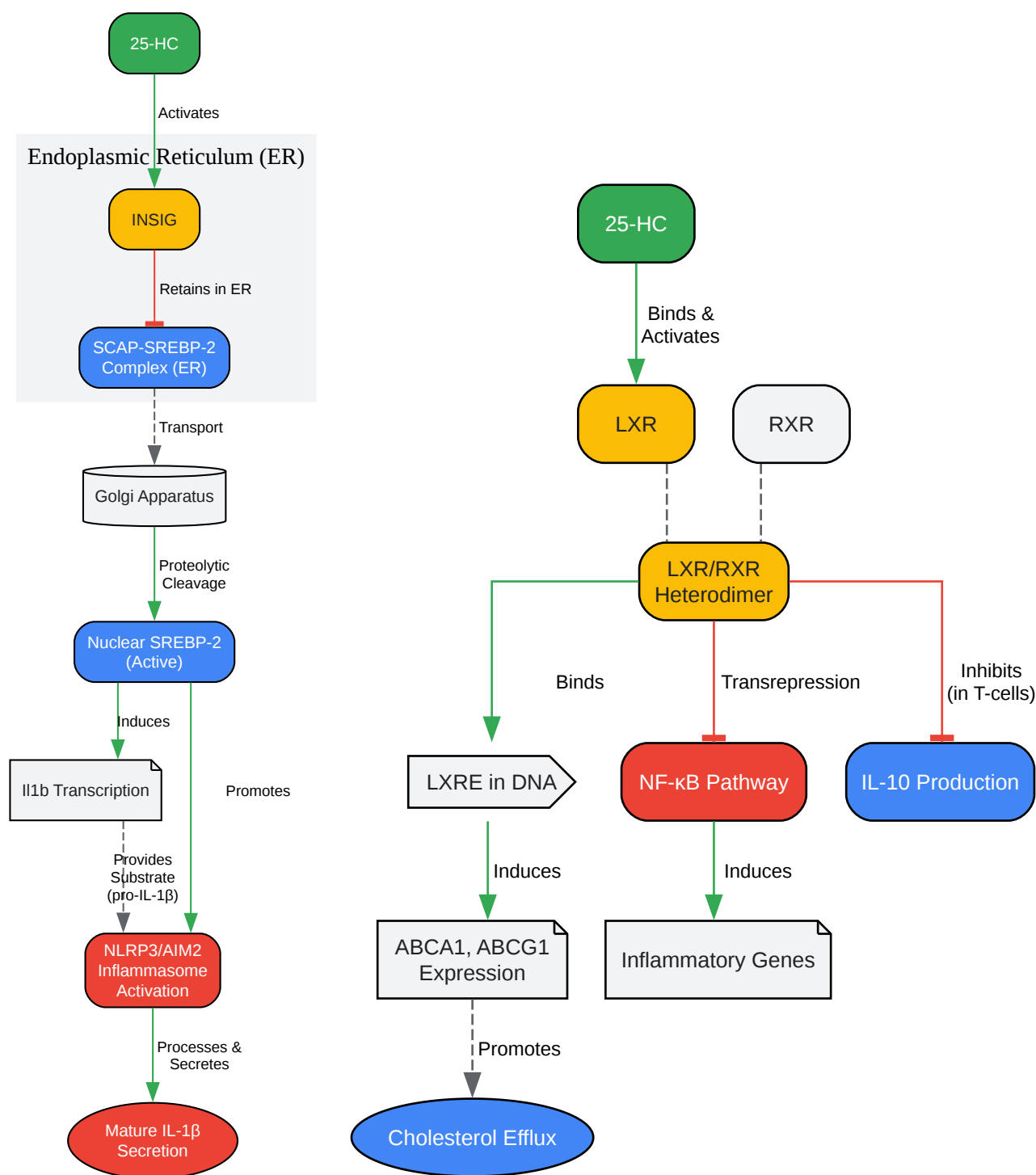
For Researchers, Scientists, and Drug Development Professionals

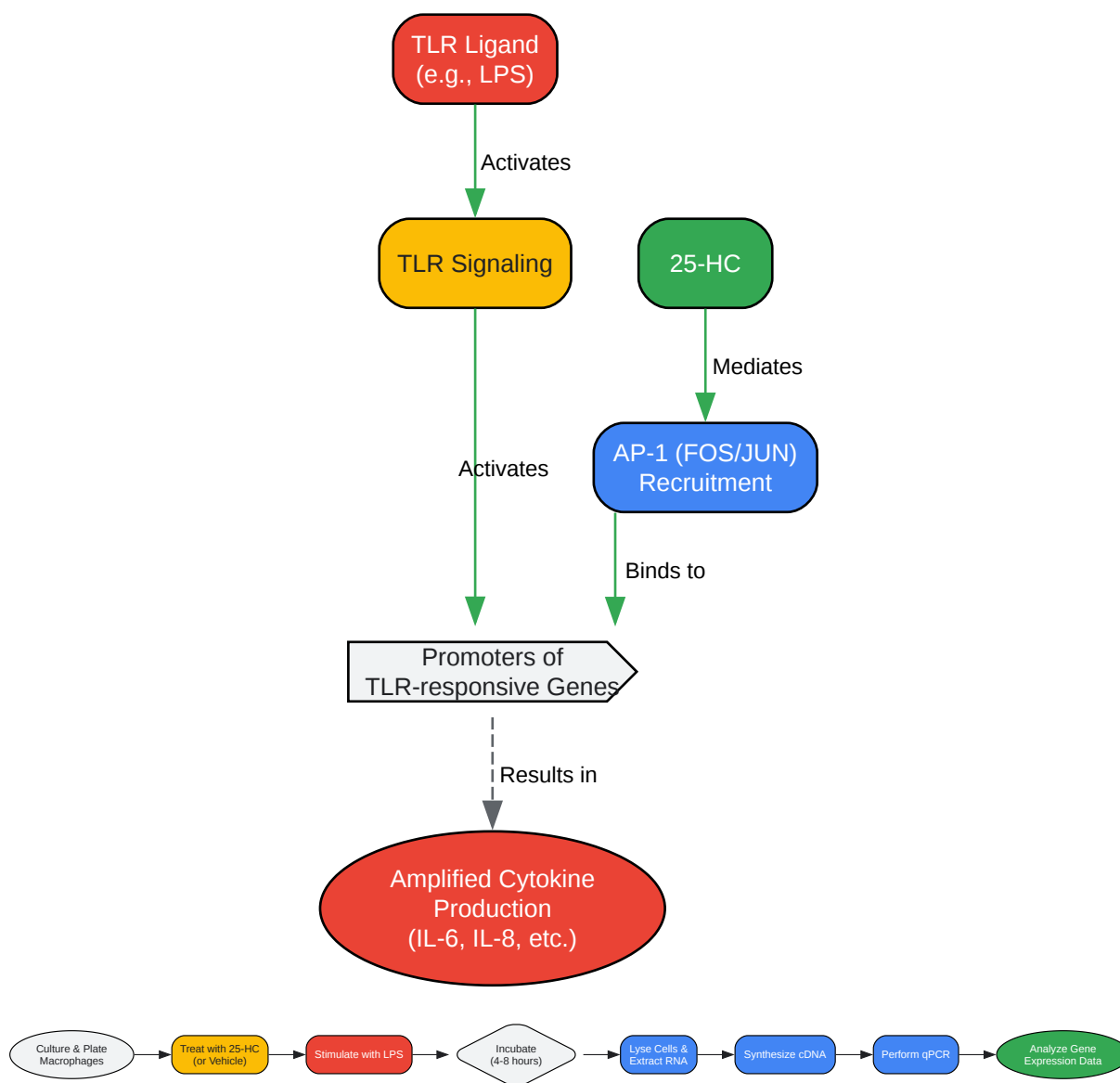
Executive Summary

25-hydroxycholesterol (25-HC), an oxidized derivative of cholesterol, has emerged as a critical signaling molecule at the interface of lipid metabolism and immunity. Synthesized by the enzyme Cholesterol 25-hydroxylase (CH25H), an interferon-stimulated gene (ISG), 25-HC exerts a complex and often paradoxical influence on inflammatory pathways.^{[1][2][3]} It can function as both a potent anti-inflammatory agent and an amplifier of inflammatory signaling, depending on the cellular context, stimulus, and responding signaling pathway. This guide provides a detailed examination of the core mechanisms through which 25-HC modulates inflammation, including its interactions with the Sterol Regulatory Element-Binding Protein (SREBP), Liver X Receptor (LXR), and inflammasome pathways. We present quantitative data, detailed experimental protocols, and pathway visualizations to offer a comprehensive resource for professionals in research and drug development.

Biosynthesis of 25-Hydroxycholesterol

25-HC is produced from cholesterol through a hydroxylation reaction catalyzed by CH25H, an enzyme primarily located in the endoplasmic reticulum.^[1] The expression of the Ch25h gene is strongly induced by interferons (IFNs) and ligands for Toll-like receptors (TLRs), such as lipopolysaccharide (LPS), positioning 25-HC as a key effector molecule of the innate immune response.^{[4][5][6]} Upon synthesis, this more hydrophilic oxysterol can act within the cell or be secreted to function in a paracrine manner.^[7]





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